

Certificate of analysis for hexatriacontane reference material

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Compound of Interest

Compound Name: Hexatriacontane

Cat. No.: B166362

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A Comparative Guide to Hexatriacontane Reference Materials

For researchers, scientists, and professionals in drug development, the quality and reliability of reference materials are paramount. This guide provides a detailed comparison of commercially available **hexatriacontane** (C₃₆H₇₄) reference materials, focusing on their certified purity and the analytical methods used for their characterization. The information presented is compiled from various certificates of analysis to assist in the selection of the most suitable reference standard for your specific application.

Comparison of Hexatriacontane Reference Material Specifications

The following table summarizes the key specifications from the Certificates of Analysis of **hexatriacontane** reference materials from various suppliers.

Supplier/Product Number	Purity (Assay by GC)	Melting Point (°C)	Appearance	Analytical Methods Mentioned
Thermo Fisher Scientific (31641)	98.5% ^[1]	74-75 ^[1]	White shining flakes ^[1]	Gas Chromatography (GC)
Aladdin Scientific (H100489)	96.90% ^[2]	76.25 ^[2]	White Crystals, Powder or Crystalline Solid	GC, Infrared (IR) Spectroscopy
Sigma-Aldrich (52919)	≥98.0%	74-76	Not Specified	GC, High-Performance Liquid Chromatography (HPLC)
Generic Supplier	99%	76.50	White powder	Not Specified
Pharmaffiliates (PA ENV 001238)	Not Specified	Not Specified	Not Specified	IR, Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), HPLC

Experimental Protocols

The certification of **hexatriacontane** reference materials relies on precise analytical methodologies to ensure identity and purity. Below are detailed protocols for the key experiments cited in the certificates of analysis.

Gas Chromatography (GC) for Purity Assessment

Gas chromatography is the primary method for determining the purity of volatile and semi-volatile compounds like **hexatriacontane**.

- Objective: To separate and quantify the components in the **hexatriacontane** sample to determine the percentage purity.
- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID) is typically used.
- Typical GC Conditions for Long-Chain Alkanes:
 - Column: A non-polar capillary column, such as one with a 100% dimethylpolysiloxane stationary phase, is suitable for separating non-polar alkanes.
 - Injector: A split/splitless injector is versatile for different sample concentrations.
 - Carrier Gas: Hydrogen or Helium, with a typical flow rate of 1-2 mL/min.
 - Oven Temperature Program: Temperature programming is crucial for analyzing a wide range of boiling points. A typical program starts at a lower temperature to resolve lighter components and then ramps up to elute heavier compounds like **hexatriacontane**. For example, starting at 60°C and ramping up to 180°C at a rate of 5°C/min.
 - Detector: FID is commonly used for hydrocarbons due to its high sensitivity.
- Sample Preparation: A dilute solution of the **hexatriacontane** reference material is prepared in a high-purity solvent such as hexane or chloroform.
- Data Analysis: The peak area of **hexatriacontane** is compared to the total area of all peaks in the chromatogram to calculate the percentage purity. Identification is confirmed by comparing the retention time with a known standard.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identification

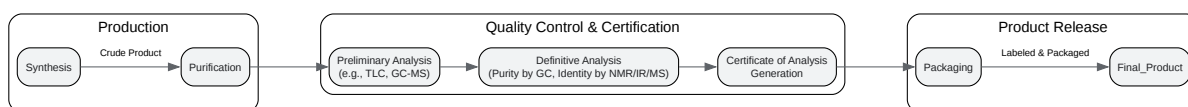
NMR spectroscopy provides detailed information about the molecular structure, confirming the identity of the compound.

- Objective: To confirm the chemical structure of **hexatriacontane** by analyzing the signals from its hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms.

- Instrumentation: A high-resolution NMR spectrometer.
- Sample Preparation: The **hexatriacontane** sample is dissolved in a deuterated solvent, such as deuterated chloroform (CDCl_3).
- ^1H NMR Analysis: The proton NMR spectrum of a straight-chain alkane like **hexatriacontane** is expected to show signals for the methyl ($-\text{CH}_3$) and methylene ($-\text{CH}_2-$) protons, typically in a narrow range of the spectrum.
- ^{13}C NMR Analysis: The carbon NMR spectrum will show distinct signals for the different carbon environments within the long chain. Due to the repetitive nature of the methylene groups, some of these signals may overlap.
- Data Interpretation: The chemical shifts, signal integrations, and coupling patterns are analyzed to confirm that the spectrum is consistent with the structure of **hexatriacontane**.

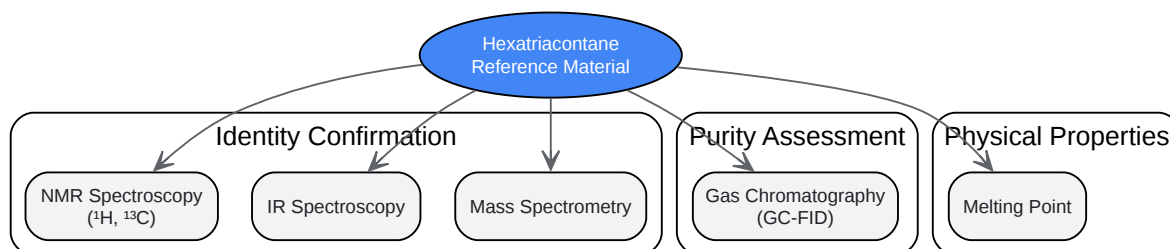
Visualization of Certification and Analysis Workflow

To better understand the processes involved in certifying and analyzing a reference material, the following diagrams illustrate the typical workflows.



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Workflow for the certification of a chemical reference material.



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Relationship between analytical tests in a Certificate of Analysis.

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References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. ald-pub-files.oss-cn-shanghai.aliyuncs.com [ald-pub-files.oss-cn-shanghai.aliyuncs.com]
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